

The Faint Footprints of Namoxyrate (W 1760A): An Echo from 1967

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Compound of Interest

Compound Name: Namoxyrate

Cat. No.: B1676928

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For researchers, scientists, and drug development professionals, the trail of the analgesic compound **Namoxyrate**, also known as W 1760A, has grown cold. Despite its initial investigation, publicly accessible, in-depth research on this compound is exceptionally scarce, primarily pointing to a single study from over half a century ago. This guide serves to consolidate the limited available information and highlight the significant gaps in our understanding of this molecule.

Namoxyrate is chemically identified as the 2-(dimethylamino)ethanol salt of 2-(4-biphenyl)butyric acid. Its fundamental chemical and physical properties are cataloged in various chemical databases.

Property	Value
IUPAC Name	2-(dimethylamino)ethanol;2-(4-phenylphenyl)butanoic acid
Molecular Formula	C ₂₀ H ₂₇ NO ₃
CAS Number	1234-71-5

A Singular Study in Analgesia

The core of **Namoxyrate**'s research history appears to be a solitary paper published in 1967.

While the full text of this pivotal study is not widely available in digital archives, the Medical Subject Headings (MeSH) terms associated with the publication provide clues into its contents. [1] The study was a pharmacological investigation into the analgesic properties of **Namoxyrate**.

Inferred Experimental Details:

- Subjects: The research was conducted on rats and mice.[1]
- Comparative Analysis: **Namoxyrate**'s effects were likely compared against a panel of known analgesics, including morphine, codeine, dextropropoxyphene, meperidine, aspirin, and phenylbutazone.[1]
- Investigated Actions: The study likely assessed the compound's ability to counteract chemically induced seizures and its interaction with bradykinin, a peptide involved in pain signaling.[1]

Unfortunately, without the original paper, no quantitative data on efficacy, such as ED₅₀ values, or detailed experimental protocols can be provided. The specific methodologies for the analgesic assays (e.g., hot plate, tail-flick, writhing tests) remain unknown.

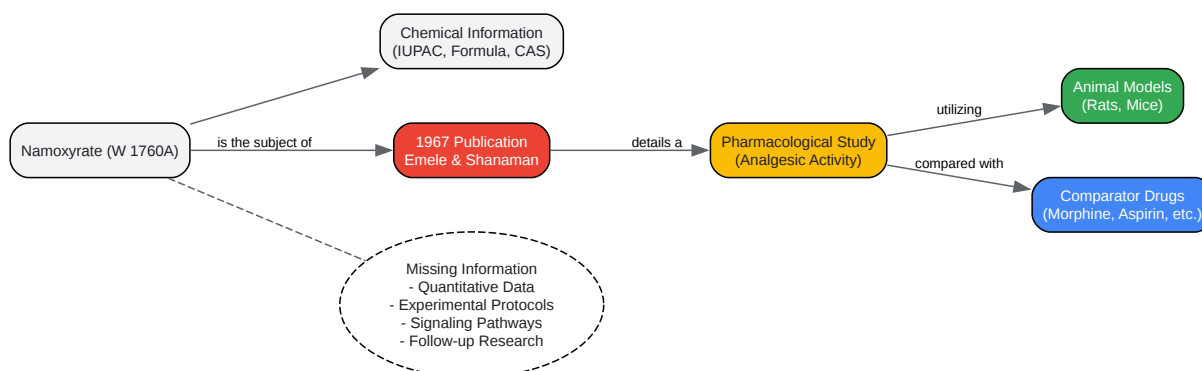
The Missing Pieces: Signaling Pathways and Modern Research

Crucially, there is no accessible information regarding the mechanism of action of **Namoxyrate**, including any potential signaling pathways it might modulate. The 1967 study predates many modern molecular biology techniques that would be used today to elucidate a compound's interaction with cellular targets.

Subsequent mentions of **Namoxyrate** in the scientific literature are sparse and typically occur within broader chemical patent documents or lists of organic compounds, without offering any new research data. There is no evidence of follow-up studies, clinical trials, or any progression of **Namoxyrate** through the drug development pipeline.

Logical Relationship of Available Information

The following diagram illustrates the very limited web of information available for **Namoxyrate**.



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Diagram of **Namoxyrate**'s limited research landscape.

Conclusion: The research history of **Namoxyrate** (W 1760A) is, for all practical purposes, a historical footnote. The foundational research required to meet the standards of a modern technical guide—quantitative data, detailed protocols, and mechanistic insights—is locked within a single, inaccessible publication from 1967. For the scientific community to build upon this early work, the full text of the Emele and Shanaman study would need to be unearthed, or entirely new preclinical investigations would have to be initiated. Until then, **Namoxyrate** remains an obscure compound with a story left largely untold.

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References

- 1. Analgesic activity of namoxyrate (2-[4-biphenyl] butyric acid 2-dimethylaminoethanol salt) - PubMed [pubmed.ncbi.nlm.nih.gov]

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